

Proper Disposal Procedures for Di-tert-butyl Disulfide

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Compound of Interest

Compound Name: *Di-tert-butyl disulfide*

Cat. No.: *B089511*

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This guide provides essential safety and logistical information for the proper disposal of **di-tert-butyl disulfide** (CAS No. 110-06-5). The following procedural steps are designed for researchers, scientists, and drug development professionals to ensure safe handling and regulatory compliance.

Immediate Safety & Handling Principles

Di-tert-butyl disulfide is a combustible liquid with a strong stench that is toxic to aquatic life with long-lasting effects.^{[1][2][3]} Adherence to proper safety protocols is critical during handling and disposal.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles or a face shield, a lab coat, and chemical-resistant gloves.^{[1][2]} Ensure eye wash stations and safety showers are readily accessible.^[2]
- **Ventilation:** All handling and disposal procedures should be conducted in a well-ventilated area or within a chemical fume hood to avoid inhalation of vapors.^{[2][4]}
- **Ignition Sources:** As a combustible liquid, **di-tert-butyl disulfide** must be kept away from heat, sparks, open flames, and other potential ignition sources.^{[1][2][4]} Vapors are heavier than air and may travel along floors.^[1]
- **Incompatibilities:** Store **di-tert-butyl disulfide** waste separately from incompatible materials.^{[5][6][7]} Mixing with the following substances can cause hazardous reactions:

- Strong oxidizing agents
- Strong bases
- Strong reducing agents
- Peroxides
- Acids (mixing sulfides with acids can generate toxic fumes)[7][8]

Chemical Profile and Hazards

A summary of key quantitative data for **di-tert-butyl disulfide** is provided below for quick reference.

Property	Value	Citation(s)
CAS Number	110-06-5	[1]
Appearance	Light yellow liquid	[1][2]
Odor	Stench	[1][2]
Flash Point	67 °C / 152.6 °F	[2]
Boiling Point	198 - 204 °C / 388.4 - 399.2 °F	[2]
Density	0.930 g/cm ³ (at 20 °C)	[2][3]
Oral LD50 (Rat)	>5000 mg/kg	[2][3]
Dermal LD50 (Rabbit)	>2000 mg/kg	[2][3]
Aquatic Hazard	Toxic to aquatic life with long lasting effects (H411)	[1][3]
GHS Hazard Statement	Combustible liquid (H227)	[1]

Step-by-Step Disposal Protocol

Waste containing **di-tert-butyl disulfide** must be managed as hazardous waste.[1][6] Do not dispose of this chemical down the drain or by evaporation.[7][9]

Step 1: Waste Segregation Segregate **di-tert-butyl disulfide** waste at the point of generation.
[5][6] Keep it in a separate, dedicated waste container. Do not mix it with other waste streams, especially acids or other incompatible chemicals.[5][6][7]

Step 2: Container Selection Use a container that is in good condition, leak-proof, and chemically compatible with the disulfide.[6] Often, the original product container is a suitable choice.[6][10] The container must have a tightly sealing cap.[6]

Step 3: Labeling Clearly label the waste container with the words "HAZARDOUS WASTE" and the full chemical name, "**Di-tert-butyl disulfide**".[6] Ensure the label is legible and securely attached.

Step 4: Accumulation and Storage Store the sealed waste container in a designated Satellite Accumulation Area (SAA).[6][9] The SAA must be at or near the point of waste generation.[9] The storage area should be cool, dry, and well-ventilated, away from heat and ignition sources.
[1][2]

Step 5: Arrange for Disposal Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup for the hazardous waste.[6] Follow their specific procedures for waste collection requests.

Step 6: Managing Empty Containers Even if a container appears empty, residual chemicals may remain. Handle uncleaned, empty containers as you would the product itself.[1][10] Consult your EHS department for guidance on decontaminating or disposing of empty containers.

Chemical Treatment for Small Quantities (Expert Use Only)

For small quantities, oxidation of sulfides to less hazardous sulfonic acids using sodium hypochlorite is a potential chemical treatment method.[3][5]

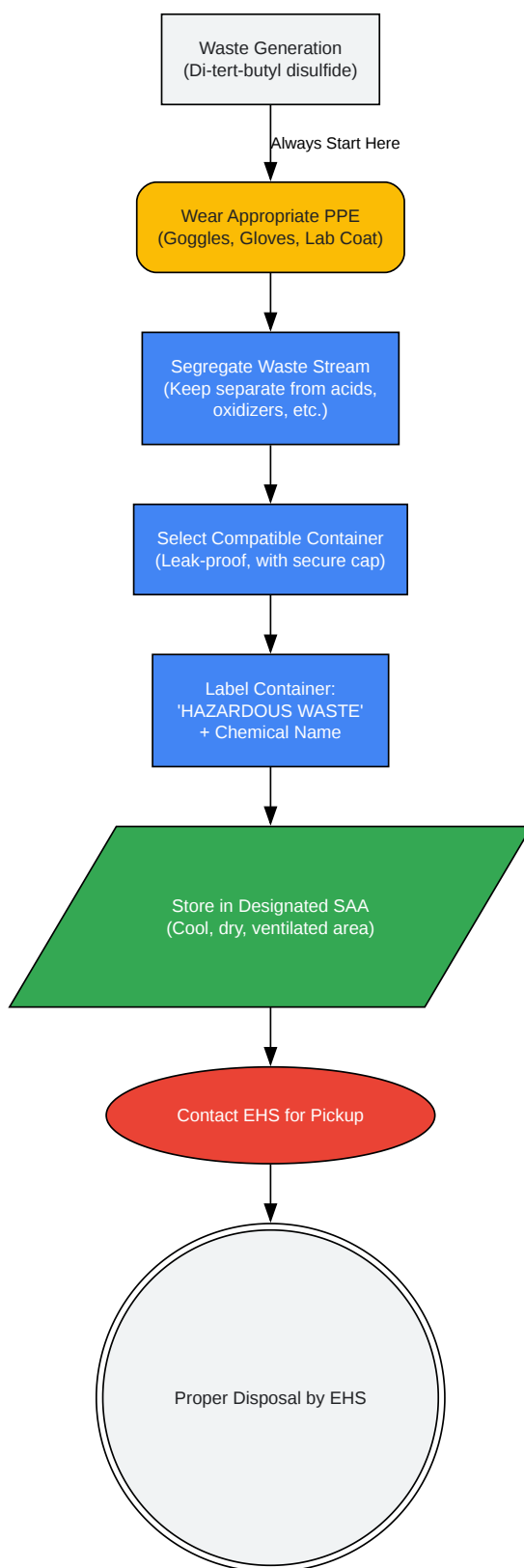
Disclaimer: This procedure should only be performed by trained personnel after receiving explicit approval from your institution's EHS department. Some substances may react violently.
[3]

General Protocol:

- The sulfide waste is stirred into a sodium hypochlorite solution.[\[3\]](#)
- The reaction may need several days to complete.[\[3\]](#)
- Any toxic or flammable gases that may form must be safely drawn off.[\[3\]](#)
- Excess oxidant should be neutralized with a reducing agent like sodium thiosulfate.[\[3\]](#)

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper management of **di-tert-butyl disulfide** waste streams.



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Caption: Workflow for the safe disposal of **di-tert-butyl disulfide** waste.

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